

Application Notes and Protocols for Dyeing Textiles with Vat Black 25

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Compound of Interest

Compound Name: 14h-Anthra[2,1,9-mna]thioxanthen-14-one

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This document provides detailed application notes and protocols for the dyeing of textiles with C.I. Vat Black 25. The information is curated to support research and development activities, offering a comprehensive overview of the dye's properties and various application methodologies.

Introduction to Vat Black 25

Vat Black 25, also known as C.I. 69525, is an anthraquinone-based vat dye prized for its exceptional fastness properties on cellulosic fibers.^[1] It is a brown-black powder that is insoluble in water.^{[2][3]} To be applied to textiles, it must first be converted to its water-soluble leuco form through a process of chemical reduction in an alkaline medium, a step known as "vatting".^{[4][5]} Once absorbed by the fiber, the dye is oxidized back to its original insoluble pigment form, trapping it within the fiber matrix.^{[4][6]} This process imparts high resistance to washing, light, and other degrading agents.^[7]

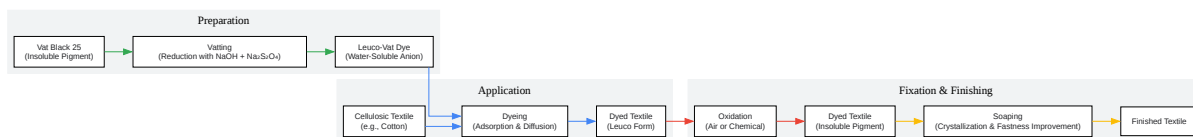
Chemical and Physical Properties:

Property	Value
C.I. Name	Vat Black 25
C.I. Number	69525
CAS Number	4395-53-3
Molecular Formula	C ₄₅ H ₂₀ N ₂ O ₅
Molecular Weight	668.65 g/mol
Appearance	Brown to black powder[2][3]
Solubility	Insoluble in water; slightly soluble in quinoline and pyridine.

Dyeing Mechanisms and Principles

The application of Vat Black 25 to textiles, primarily cotton, involves a multi-step process that leverages the dye's unique chemical properties. The core principle is the reversible reduction and oxidation of the dye molecule.

A visual representation of the general vat dyeing process is provided below:



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Caption: General workflow for dyeing textiles with vat dyes.

The key stages in the dyeing process are:

- **Vatting:** The insoluble Vat Black 25 is reduced in an alkaline solution containing a reducing agent, typically sodium hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$), and an alkali, such as sodium hydroxide (NaOH).^[4] This converts the dye into its soluble sodium salt, the leuco-vat dye.
- **Dyeing:** The textile substrate is immersed in the leuco-vat dye solution. The soluble dye anions have a high affinity for cellulosic fibers and diffuse into the fiber structure.^[6]
- **Oxidation:** After dyeing, the fabric is treated with an oxidizing agent (e.g., hydrogen peroxide, sodium perborate) or exposed to air.^[8] This converts the leuco-vat dye back to its insoluble pigment form, physically trapping it within the fibers.
- **Soaping:** The dyed fabric is treated with a hot detergent solution. This step is crucial for developing the final true shade and achieving optimal fastness properties by removing loose dye particles and promoting the crystallization of the dye molecules within the fiber.^[9]

Quantitative Data Summary

The following tables summarize key quantitative data for the application of Vat Black 25.

Colorfastness Properties

Vat Black 25 exhibits excellent fastness properties on cotton, making it suitable for applications requiring high durability.

Fastness Property	Grade (ISO/AATCC Standards)
Light Fastness (Xenon Arc)	7-8[2]
Washing Fastness (Soaping at 95°C)	Change: 4-5, Staining: 5[7]
Perspiration Fastness	Change: 3-4, Staining: 4-5[7]
Rubbing Fastness	Dry: 4, Wet: 3[7]
Ironing Fastness	4-5[7]
Chlorine Bleach Fastness	4[7]
Oxygen Bleach Fastness	4-5[7]

Typical Chemical Concentrations for Dyeing

The required concentrations of caustic soda and sodium hydrosulfite vary depending on the dyeing method and the desired depth of shade.

Dyeing Method	Shade Depth	Caustic Soda (Solid) (g/L)	Sodium Hydrosulfite (g/L)
Exhaust (Leuco) Dyeing			
(M:L 1:20)	Pale	8 - 10	5 - 6
Medium	10 - 13	6 - 7.5	
Deep	13 - 15	7.5 - 9	
Continuous (Pad-Steam)			
(Chemical Pad)	Medium-Dark	35 - 70	35 - 70

Note: These are general guidelines. Actual concentrations may need to be adjusted based on specific substrate, machinery, and water quality.

Experimental Protocols

The following are detailed protocols for common methods of applying Vat Black 25 to cotton textiles.

Protocol 1: Exhaust Dyeing (Leuco-Vatting Method)

This method is suitable for yarn in hanks or packages, and for fabric in rope form using machines like jigs or winches.

Materials and Equipment:

- Scoured and bleached cotton textile
- Vat Black 25 dye powder
- Sodium hydroxide (Caustic Soda)
- Sodium hydrosulfite (Hydro)
- Wetting agent
- Sequestering agent
- Glauber's salt (optional, for improved exhaustion)
- Hydrogen peroxide (35%) or Sodium perborate
- Acetic acid
- Non-ionic detergent
- Dyeing vessel (e.g., beaker, jig, winch) with temperature control and agitation
- pH meter

Procedure:

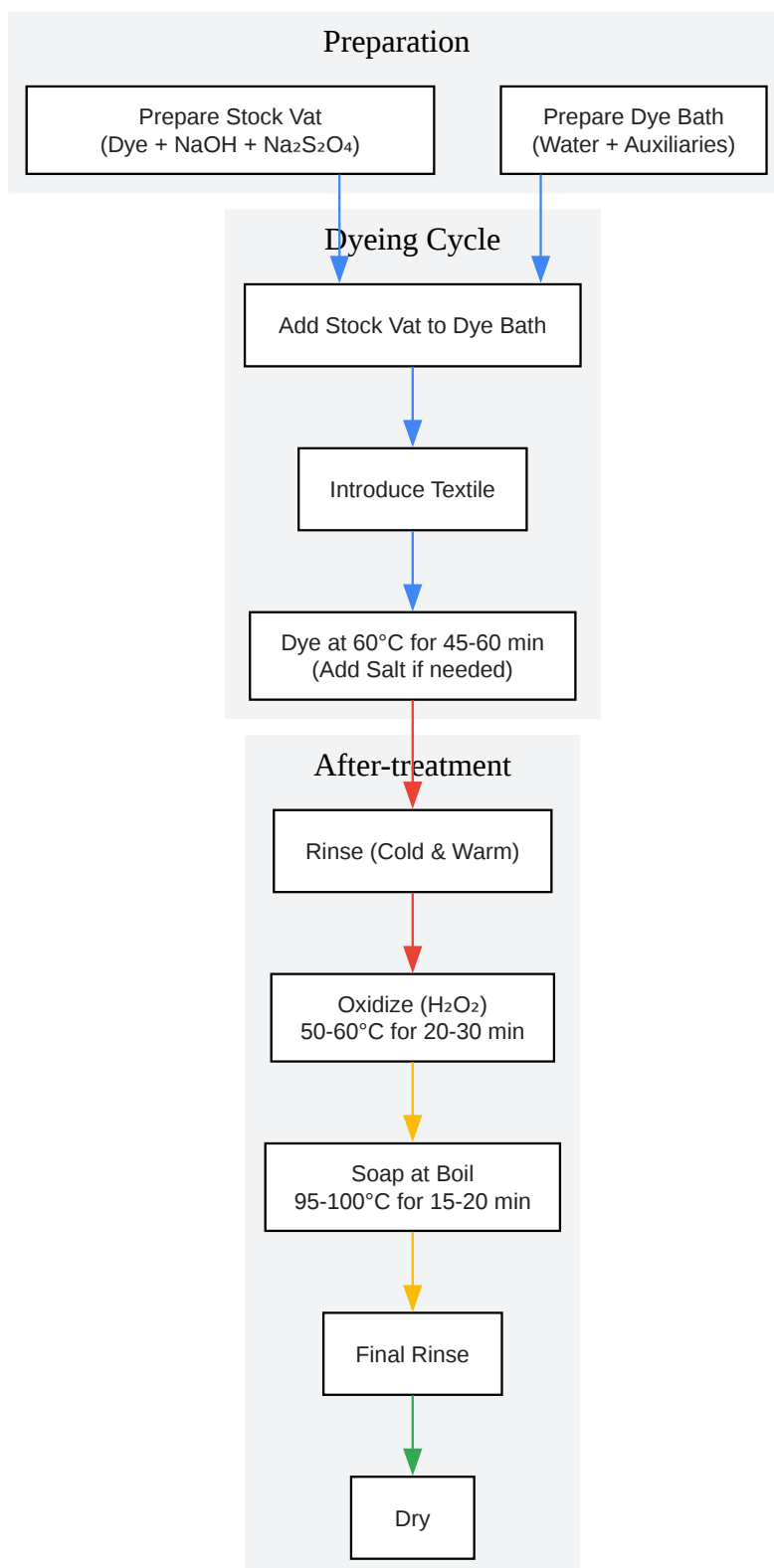
- Stock Vat Preparation (Pre-reduction):

- In a separate container, create a paste of the required amount of Vat Black 25 with a small amount of water and a wetting agent.
- Add hot water (50-60°C) to the paste with stirring.
- Add the required amount of caustic soda and stir until dissolved.
- Gradually sprinkle in the sodium hydrosulfite while stirring.
- Allow the mixture to stand for 10-15 minutes for complete reduction (vatting). The solution should change color, indicating the formation of the leuco-vat dye.
- Dye Bath Preparation and Dyeing:
 - Fill the main dyeing vessel with the required volume of water (e.g., to achieve a liquor-to-goods ratio of 20:1).
 - Add a sequestering agent and a wetting agent to the dye bath and circulate.
 - Heat the dye bath to the initial dyeing temperature (typically 50-60°C for Vat Black 25).
 - Add a portion of the required caustic soda and sodium hydrosulfite to the main dye bath to create a reducing environment.
 - Add the prepared stock vat to the dye bath through a filter.
 - Introduce the pre-wetted textile material into the dye bath.
 - Run the material for 15-20 minutes at the dyeing temperature.
 - For medium to dark shades, add Glauber's salt in portions over 15-20 minutes to aid exhaustion.
 - Continue dyeing for an additional 30-45 minutes at 60°C.
- After-treatment:
 - Rinsing: Drain the dye bath and give the material a cold rinse, followed by a warm rinse. For dark shades, a reductive rinse (containing a small amount of caustic soda and

hydrosulfite) may be necessary to remove surface dye.[6]

- Oxidation: Treat the material in a fresh bath containing 2-3 mL/L of hydrogen peroxide (35%) or 2-5 g/L of sodium perborate at 50-60°C for 20-30 minutes. The pH should be adjusted to be slightly alkaline to neutral.[8]
- Soaping: In a new bath, treat the material with 2-3 g/L of a non-ionic detergent and 1-2 g/L of soda ash at or near the boil (95-100°C) for 15-20 minutes.[5]
- Final Rinsing: Rinse the material thoroughly with hot and then cold water.
- Drying: Dry the finished textile material.

A diagrammatic representation of the exhaust dyeing protocol is as follows:



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Caption: Workflow for exhaust dyeing with Vat Black 25.

Protocol 2: Continuous Dyeing (Pad-Steam Method)

This method is highly efficient for dyeing long yardages of woven fabric.

Materials and Equipment:

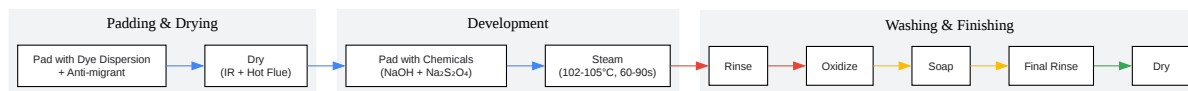
- Scoured and bleached cotton fabric
- Vat Black 25 (micro-disperse grade recommended)
- Anti-migrating agent
- Wetting agent
- Padding mangle
- Infrared (IR) pre-dryer and hot flue dryer
- Chemical padding mangle
- Steamer (air-free, saturated steam)
- Open-width washing range

Procedure:

- Pigment Padding:
 - Prepare a padding liquor containing:
 - Vat Black 25 (dispersed in water)
 - Anti-migrating agent (e.g., 10-20 g/L)
 - Wetting agent (e.g., 1-2 g/L)
 - Pad the fabric through this liquor at room temperature with a wet pick-up of 60-70%.

- Dry the padded fabric evenly through an IR pre-dryer and then a hot flue dryer at 100-120°C.
- Chemical Padding and Steaming:
 - Prepare a chemical pad bath containing:
 - Caustic soda (e.g., 50-70 g/L)
 - Sodium hydrosulfite (e.g., 50-70 g/L)
 - Common salt (optional, for some dyes)
 - Pad the dried, pigmented fabric through the chemical pad bath.
 - Immediately pass the fabric into a steamer containing saturated, air-free steam at 102-105°C for 60-90 seconds.[\[10\]](#) This step reduces the dye and allows it to diffuse into the fiber.
- After-treatment (in-line):
 - The fabric exiting the steamer immediately enters a multi-compartment open-width washing range.
 - Rinsing: The first compartments are for cold rinsing to remove excess chemicals.
 - Oxidation: The next compartment contains an oxidizing agent (e.g., hydrogen peroxide) at 50-60°C.
 - Soaping: Subsequent compartments are for soaping at the boil (95-100°C) with a detergent.
 - Final Rinsing: The final compartments are for hot and cold rinsing.
 - Drying: The washed fabric is then dried over drying cylinders.

The logical flow of the pad-steam process is as follows:



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Caption: Continuous dyeing workflow using the Pad-Steam method.

Protocol 3: Semi-Continuous Dyeing (Pad-Jig Method)

This method combines padding with batch-wise development in a jig, suitable for smaller batches of woven fabrics.

Materials and Equipment:

- As per Protocol 2, but replacing the steamer and washing range with a dyeing jig.

Procedure:

- Pigment Padding and Drying:
 - This step is identical to step 1 in the Pad-Steam protocol. Pad the fabric with the dye dispersion and dry it thoroughly.
- Development on Jig:
 - Prepare a developing bath in the jig containing the required amounts of caustic soda and sodium hydrosulfite in water.
 - Thread the dried, pigmented fabric onto the jig.
 - Run the fabric through the developing bath for several "ends" (passes) at a controlled temperature (e.g., 80°C) for a total of 45-60 minutes to ensure complete reduction and dyeing.^[11]

- After-treatment on Jig:
 - Drain the developing bath.
 - Rinsing: Rinse the fabric with cold and warm water by running it through the jig for a few ends.
 - Oxidation: Fill the jig with a fresh bath for oxidation using hydrogen peroxide as described in the exhaust protocol. Run for several ends over 20-30 minutes.
 - Soaping: Drain the oxidation bath and fill the jig for soaping at the boil as per the exhaust protocol. Run for several ends over 15-20 minutes.
 - Final Rinsing: Drain the soaping liquor and rinse thoroughly with hot and cold water.
 - Unload the fabric and dry.

Dyeing of Other Substrates

While primarily used for cotton, Vat Black 25 can also be applied to other fibers.

- Silk and Wool: Dyeing of protein fibers like silk and wool requires modified conditions.^{[2][7]} The high alkalinity of the standard vatting process can damage these fibers. Therefore, a lower pH and temperature, along with protective agents, are necessary. The process is generally carried out under milder alkaline conditions, and often a special solubilized version of the vat dye is used.^[12]
- Polyester/Cotton Blends: For polyester/cotton blends, Vat Black 25 is used to dye the cotton component. The polyester portion is typically dyed first with disperse dyes using a thermosol process, followed by the pad-steam process for the cotton component, where the vat dye is applied and fixed.

Safety and Handling

- Vat dyes in their powder form can be irritating to the respiratory system. Use appropriate personal protective equipment (PPE), including dust masks, gloves, and safety glasses.

- The dyeing process involves strong alkali (caustic soda) and a reducing agent (sodium hydrosulfite), which are corrosive and can cause burns. Handle these chemicals with extreme care in a well-ventilated area.
- Always add caustic soda to water, not the other way around, to avoid a violent exothermic reaction.
- Store dyes and chemicals in a cool, dry, and well-ventilated place away from incompatible materials.[3]

By following these detailed protocols and understanding the underlying principles, researchers and scientists can effectively utilize Vat Black 25 in their textile application studies.

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